

D-Mannitol-13C6 stability in different solvents and temperatures

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Compound of Interest

Compound Name: D-Mannitol-13C6

Cat. No.: B12056903

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D-Mannitol-13C6 Stability: Technical Support Center

This technical support center provides guidance on the stability of **D-Mannitol-13C6** in various laboratory settings. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist researchers, scientists, and drug development professionals in their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **D-Mannitol-13C6**?

A1: Solid **D-Mannitol-13C6** should be stored in a cool, dry, and well-ventilated area.^[1] For long-term stability, it is recommended to keep it in a desiccated environment at room temperature.^[2]

Q2: What is the general stability of **D-Mannitol-13C6** in its solid form?

A2: D-Mannitol is a stable sugar alcohol under normal conditions.^[1] Studies on unlabeled D-mannitol have shown it to be stable for up to 5 years at 25°C under dry conditions.^[3] **D-Mannitol-13C6** is expected to have similar stability. It is a combustible solid and should be kept away from strong oxidizing agents.^[1]

Q3: In which common laboratory solvents is **D-Mannitol-13C6** soluble?

A3: **D-Mannitol-13C6** is soluble in water, slightly soluble in methanol, and slightly soluble in Dimethyl Sulfoxide (DMSO).

Q4: What is the expected stability of **D-Mannitol-13C6** in aqueous solutions?

A4: While specific quantitative data for **D-Mannitol-13C6** is not readily available, polyols like mannitol are generally stable in aqueous solutions over a pH range of 2 to 10. They are also heat stable and can prevent over-browning during exposure to high temperatures.

Q5: Are there any known degradation pathways for D-Mannitol at high temperatures?

A5: Yes, at temperatures approaching its melting point (167-170°C) and above, D-mannitol can undergo thermal degradation.^[4] Studies have shown that when kept melted at 180°C in air, it can lead to mass loss and the formation of volatile and non-volatile species through processes similar to caramelization in sugars.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Unexpected peaks in analytical chromatogram of a freshly prepared D-Mannitol-13C6 solution.	Contamination of the solvent or glassware.	Use high-purity solvents and thoroughly clean all glassware. Prepare a blank sample (solvent only) to inject and rule out solvent contamination.
Degradation of the solid material due to improper storage.	Ensure that the solid D-Mannitol-13C6 has been stored in a cool, dry place, away from oxidizing agents.	
Change in the physical appearance (e.g., color change) of a D-Mannitol-13C6 solution upon heating.	Thermal degradation.	Avoid prolonged exposure to high temperatures, especially near the melting point. If heating is necessary, consider performing it under an inert atmosphere (e.g., nitrogen or argon) to minimize oxidative degradation.
Difficulty in dissolving D-Mannitol-13C6 in a solvent.	Low solubility in the chosen solvent.	Refer to the solubility information (soluble in water, slightly soluble in methanol and DMSO). For less soluble solvents, gentle heating and sonication may aid dissolution. However, be mindful of potential thermal degradation at elevated temperatures.
Inconsistent results in experiments using D-Mannitol-13C6 solutions.	Solution instability over time.	Prepare fresh solutions for each experiment, especially if working with sensitive assays. If solutions need to be stored, they should be kept at 2-8°C and protected from light. A preliminary stability study in the chosen solvent and

storage conditions is recommended.

Stability Data Summary

While specific stability data for **D-Mannitol-13C6** in different solvents is limited in publicly available literature, the following table provides a general overview based on the properties of D-Mannitol. For critical applications, it is highly recommended to perform a stability study under your specific experimental conditions.

Solvent	Temperature	Expected Stability	Potential Degradation Products
Water	2-8°C	High	Minimal degradation expected.
Room Temperature (20-25°C)	Good	Minimal degradation expected over short to medium term.	
> 60°C	Moderate to Low	Potential for thermal degradation with prolonged heating.	
Methanol	2-8°C	Good	Minimal degradation expected.
Room Temperature (20-25°C)	Good	Minimal degradation expected over short to medium term.	
DMSO	2-8°C	Good	Minimal degradation expected.
Room Temperature (20-25°C)	Good	Minimal degradation expected over short to medium term.	

Experimental Protocols

Protocol: Forced Degradation Study of D-Mannitol-13C6

Forced degradation studies are essential to understand the intrinsic stability of a compound and to develop stability-indicating analytical methods.

Objective: To evaluate the stability of **D-Mannitol-13C6** under various stress conditions.

Materials:

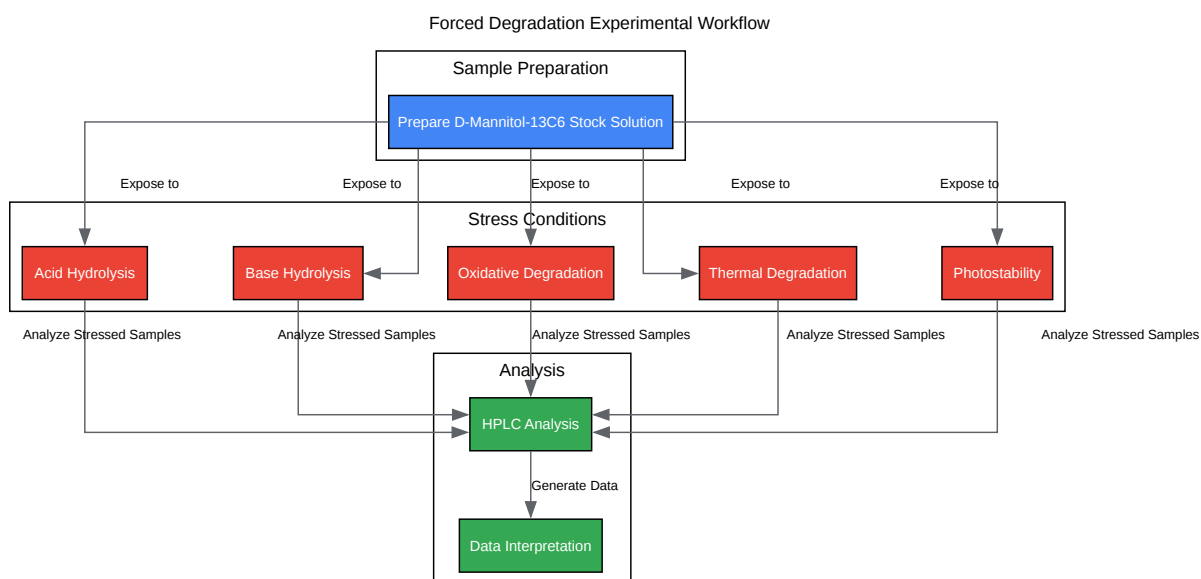
- **D-Mannitol-13C6**
- High-purity water
- High-purity methanol
- High-purity DMSO
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- HPLC system with a suitable detector (e.g., RI, ELSD, or MS)
- pH meter
- Calibrated oven
- Photostability chamber

Procedure:

- **Preparation of Stock Solution:** Prepare a stock solution of **D-Mannitol-13C6** at a concentration of 1 mg/mL in the desired solvent (water, methanol, or DMSO).

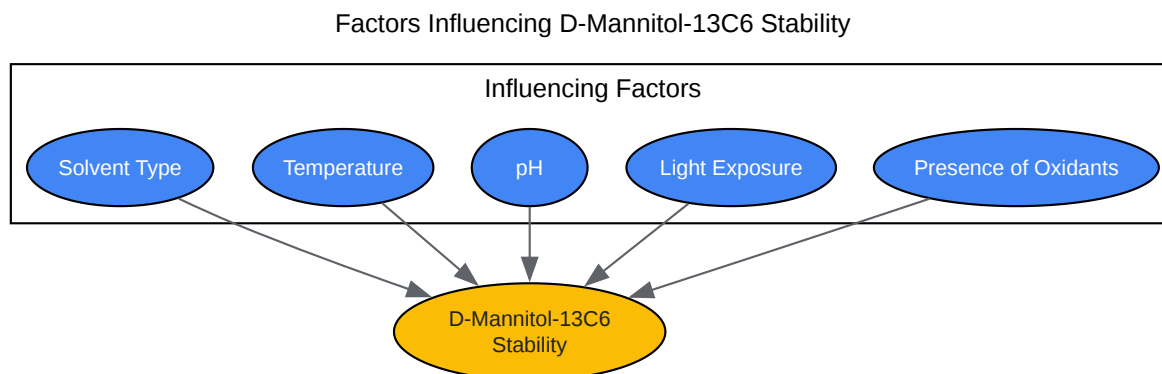
- Acid Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 N HCl. Keep the mixture at 60°C for 24 hours. Neutralize the solution with 0.1 N NaOH before analysis.
- Base Hydrolysis: To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH. Keep the mixture at 60°C for 24 hours. Neutralize the solution with 0.1 N HCl before analysis.
- Oxidative Degradation: To 1 mL of the stock solution, add 1 mL of 3% H₂O₂. Keep the mixture at room temperature for 24 hours, protected from light.
- Thermal Degradation: Place the solid **D-Mannitol-13C6** in an oven at 105°C for 24 hours. Also, heat a solution of **D-Mannitol-13C6** at 60°C for 24 hours.
- Photostability: Expose the solid **D-Mannitol-13C6** and a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter in a photostability chamber.
- Analysis: Analyze all the stressed samples, along with a control sample (unstressed stock solution), by a validated stability-indicating HPLC method. The percentage of degradation can be calculated by comparing the peak area of the parent compound in the stressed and control samples.

Visualizations



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Caption: Workflow for a forced degradation study of **D-Mannitol-13C6**.



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Caption: Key factors that can influence the stability of **D-Mannitol-13C6**.

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